

Technical Guide: Thermal Decomposition & Stability Profile of Butyl 2-Hydroxyethanesulfonate

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Compound of Interest

Compound Name: *Butyl 2-hydroxyethanesulfonate*

CAS No.: 78303-74-9

Cat. No.: B3331117

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Executive Summary

Butyl 2-hydroxyethanesulfonate (CAS 78303-74-9), often referred to as butyl isethionate, represents a critical class of sulfonate ester impurities and intermediates in pharmaceutical development. Unlike its thermally robust salt counterparts (e.g., Sodium Isethionate), the butyl ester exhibits distinct thermal lability characteristic of alkyl sulfonates. This guide provides a comprehensive analysis of its thermal decomposition pathways, kinetic profiles, and the analytical frameworks required for its detection and control in drug substances.

Physicochemical Characterization

Before analyzing thermal behavior, the structural identity must be established to predict bond dissociation energies (BDE) and elimination pathways.

Property	Specification
Chemical Name	Butyl 2-hydroxyethanesulfonate
Common Name	n-Butyl Isethionate
CAS Number	78303-74-9
Molecular Formula	
Molecular Weight	182.24 g/mol
Structural Motif	Primary alkyl sulfonate ester ()
Critical Functional Group	Sulfonate ester linkage ()

Relevance in Pharma: This compound frequently arises as a Potentially Genotoxic Impurity (PGI) during the synthesis of isethionate salt drugs (e.g., Pentamidine Isethionate) if n-butanol is used as a solvent or reagent in the presence of isethionic acid or sulfonyl chlorides [1].

Thermal Decomposition Mechanism

The thermal degradation of **butyl 2-hydroxyethanesulfonate** does not follow a simple fragmentation pathway. Instead, it adheres to the Ei (Elimination Internal) mechanism typical of alkyl sulfonates possessing

-hydrogens.

Primary Degradation Pathway (Pyrolysis)

Upon heating to critical onset temperatures (typically

), the molecule undergoes a concerted syn-elimination. The sulfonyl oxygen abstracts a

-proton from the butyl chain, resulting in the cleavage of the

bond.

- Products: 1-Butene (volatile gas) and Isethionic Acid (residue).

- Kinetics: First-order unimolecular reaction.[1]

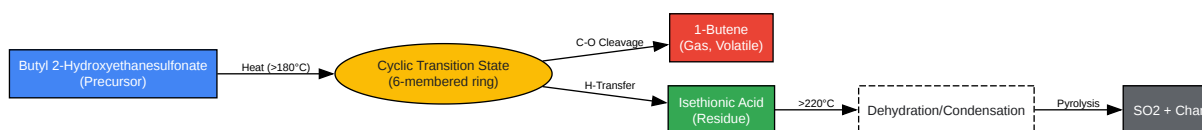
Secondary Degradation (Acid Decomposition)

The resulting isethionic acid is thermally unstable at these elevated temperatures. It undergoes dehydration and condensation reactions, potentially forming Ethionic Acid or cyclizing to form sultone-like species (though less favored for 2-hydroxy analogs compared to 3-hydroxy), before ultimately decomposing to sulfur dioxide (

) and char.

Mechanistic Visualization

The following diagram illustrates the cascade from the intact ester to its volatile decomposition products.



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Figure 1: Proposed thermal decomposition pathway of **Butyl 2-hydroxyethanesulfonate** via Ei mechanism.

Predicted Thermal Profile

Based on comparative data from structurally analogous alkyl methanesulfonates and sodium lauroyl isethionate [2][3], the following thermal profile is projected for the pure butyl ester.

Thermal Event	Temperature Range	Observable Phenomenon
Melting Point	< (Liquid at RT)	Endothermic baseline shift (if crystalline).
Volatilization (Evaporation)		Mass loss (TGA) without chemical breakdown (if vacuum is applied).
Decomposition Onset ()		Significant mass loss; release of 1-Butene.
Peak Degradation ()		Maximum rate of weight loss (DTG peak).
Residue Formation		Carbonaceous char and sulfur oxides.

Expert Insight: While isethionate salts are stable up to

[3], the ester bond is significantly weaker. In a drug substance matrix, the presence of acidic impurities can catalyze this decomposition at lower temperatures (

), making it a stability risk during milling or micronization processes.

Analytical Methodologies for Stability Assessment

To validate the profile and quantify this impurity, a multi-modal analytical strategy is required.

Thermogravimetric Analysis (TGA)[4]

- Objective: Determine
and total volatile content.
- Protocol:
 - Sample Mass: 5–10 mg.

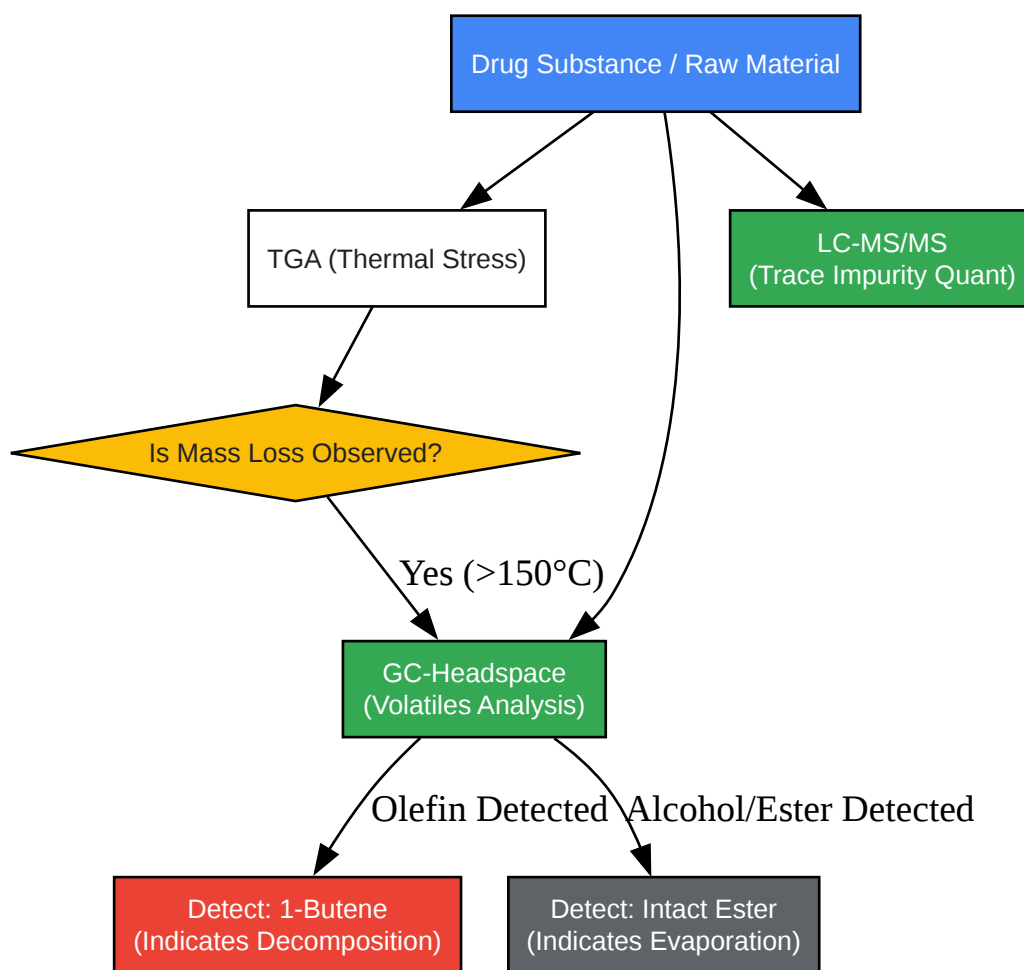
- Pan: Alumina (open) to allow gas escape.
- Atmosphere: Nitrogen () at 50 mL/min to prevent oxidative combustion masking the pyrolysis.
- Ramp Rate:
from
to
.
- Expected Signal: A sharp step-loss corresponding to the molecular weight of butene (mass loss) followed by gradual degradation of the acid core.

Evolved Gas Analysis (TGA-IR or TGA-MS)

- Objective: Confirm the identity of the volatiles (distinguishing evaporation from decomposition).
- Markers:
 - 1-Butene: m/z 56, 41 (MS); C-H stretch $\sim 3080\text{ cm}^{-1}$ (IR).
 - SO₂: m/z 64 (MS); S=O stretch $\sim 1150/1360\text{ cm}^{-1}$ (IR).

Analytical Workflow Diagram

The following workflow ensures rigorous identification of the ester and its breakdown products.



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Figure 2: Analytical strategy for distinguishing thermal decomposition from physical volatility.

Risk Assessment & Control Strategy

In pharmaceutical development, **Butyl 2-hydroxyethanesulfonate** is classified as a mutagenic impurity (Class 2 or 3 under ICH M7) due to its alkylating potential [4].

- Genotoxicity: Alkyl sulfonates can alkylate DNA (N7-guanine). The thermal decomposition releases butene, but the intact ester poses the biological risk.
- Process Control:
 - Avoid using n-butanol in the final crystallization steps of isethionate salts.

- If used, ensure drying temperatures remain below

to prevent in situ degradation that could trap toxic volatiles or generate reactive anhydrides.
- Regulatory Limit: Typically controlled to TTC (Threshold of Toxicological Concern) levels () unless specific Ames test data proves otherwise.

References

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